

Barium Oxalate: A Comprehensive Technical Analysis of its Physicochemical Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Professionals in Drug Development

This technical guide provides an in-depth examination of the fundamental physicochemical properties of **barium oxalate** (BaC₂O₄), a compound of significance in various chemical and pyrotechnic applications. This document outlines its molecular weight and density, supported by detailed experimental protocols for their determination.

Core Physicochemical Data

The essential quantitative properties of **barium oxalate** are summarized below for immediate reference.



| Property | Value | Units | Citations |
|---------------------|---------------------------------|--------------|--------------|
| Molecular Formula | C ₂ BaO ₄ | - | [1][2][3][4] |
| Molecular Weight | 225.35 | g/mol | [1][2][3][4] |
| Density | 2.66 | g/mL at 25°C | [1][3][5] |
| Alternate Density | 2.658 | g/cm³ | [6] |
| Appearance | White odorless powder/crystals | - | [3][4][6] |
| Melting Point | 400 (decomposes) | °C | [1][3][5] |
| Solubility in Water | Insoluble (0.093 g/L) | g/L | [4][6] |

Experimental Determination Protocols

Precise and reproducible experimental methods are critical for the validation of physicochemical data. The following sections provide detailed protocols for the determination of the molecular weight and density of **barium oxalate**.

Molecular Weight Determination

The molecular weight of a pure compound like **barium oxalate** is most accurately determined through theoretical calculation based on its chemical formula and the atomic weights of its constituent elements. However, instrumental analysis can be used for verification.

1. Theoretical Calculation:

The molecular weight is the sum of the atomic weights of all atoms in the molecule.[7]

- Formula: BaC₂O₄
- Atomic Mass of Barium (Ba): ~137.33 u
- Atomic Mass of Carbon (C): ~12.011 u
- Atomic Mass of Oxygen (O): ~15.999 u



- Calculation: (1 x 137.33) + (2 x 12.011) + (4 x 15.999) = 225.349 g/mol
- 2. Instrumental Verification (Mass Spectrometry):

Mass spectrometry provides a precise measurement of the mass-to-charge ratio of ions, which can be used to determine the molecular weight.

- Sample Preparation: A dilute solution of **barium oxalate** is prepared in a suitable solvent. Given its poor water solubility, dilute nitric or hydrochloric acid may be used.[1][2]
- Instrumentation: A high-resolution mass spectrometer is employed.
- Method: The sample is introduced into the ion source of the mass spectrometer. The
 resulting ions are separated based on their mass-to-charge ratio, and a spectrum is
 generated. The peak corresponding to the molecular ion of barium oxalate is identified to
 confirm its molecular weight.

Density Determination

The density of a solid can be determined using the water displacement method, which relies on Archimedes' principle.[8][9]

- Apparatus:
 - Analytical balance
 - Graduated cylinder (e.g., 100 mL)
 - Deionized water
 - Spatula
 - Weighing boat
- Procedure:
 - Accurately weigh a sample of dry barium oxalate powder using the analytical balance and record the mass (m).

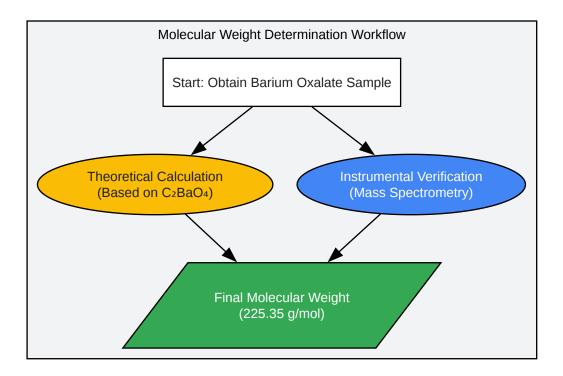


- Fill the graduated cylinder with a known volume of deionized water (V1) and record the volume.
- Carefully add the weighed barium oxalate powder to the graduated cylinder, ensuring no material is lost.
- Gently agitate the cylinder to ensure the powder is fully submerged and any trapped air bubbles are released.
- Record the new volume of the water and **barium oxalate** mixture (V2).
- The volume of the **barium oxalate** sample (V) is calculated as $V = V_2 V_1$.
- The density (ρ) is then calculated using the formula: $\rho = m / V$.
- Repeat the measurement multiple times to ensure accuracy and calculate the average density.

Process Visualizations

To further elucidate the experimental and logical workflows, the following diagrams are provided.

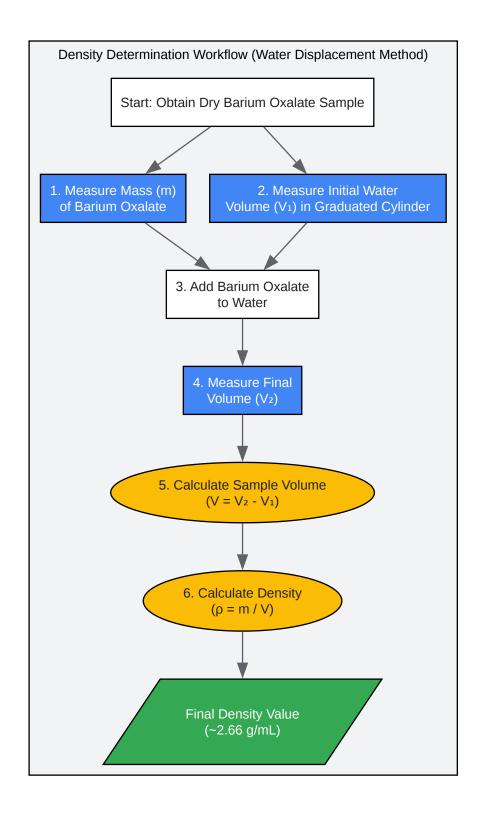




Click to download full resolution via product page

Caption: Workflow for determining the molecular weight of barium oxalate.





Click to download full resolution via product page

Caption: Step-by-step workflow for the experimental determination of density.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chembk.com [chembk.com]
- 2. Barium Oxalate [drugfuture.com]
- 3. Barium oxalate | 516-02-9 [chemicalbook.com]
- 4. Barium oxalate | C2BaO4 | CID 68201 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Barium oxalate | BaC2O4 BuyersGuideChem [buyersguidechem.com]
- 6. Barium oxalate Wikipedia [en.wikipedia.org]
- 7. Molecular Weight Determination www.impactanalytical.com [impactanalytical.com]
- 8. Density of Solid Class 9 Physics Experiment Guide [vedantu.com]
- 9. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Barium Oxalate: A Comprehensive Technical Analysis of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583759#barium-oxalate-molecular-weight-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com